

An In-depth Technical Guide to (-)-Cubenol: Identification, Properties, and Biological Significance

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Compound of Interest

Compound Name: *Cubenol*

Cat. No.: *B1250972*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

(-)-**Cubenol**, a naturally occurring sesquiterpenoid alcohol, has garnered significant interest within the scientific community due to its diverse biological activities and applications in the fragrance and flavor industries. This technical guide provides a comprehensive overview of (-)-**cubenol**, focusing on its unequivocal identification through its Chemical Abstracts Service (CAS) number, detailed physicochemical properties, and spectroscopic data. Furthermore, this document outlines established experimental protocols for the isolation and analysis of (-)-**cubenol**, delves into its known biological functions, particularly its antimicrobial and acaricidal properties, and presents a putative biosynthetic pathway. This guide is intended to serve as a valuable resource for researchers and professionals engaged in natural product chemistry, pharmacology, and drug development.

Chemical Identification and Physicochemical Properties

(-)-**Cubenol** is a member of the cadinane class of sesquiterpenoids, characterized by a bicyclic decalin core structure.^[1] Its unique stereochemistry and the presence of a hydroxyl group are pivotal to its chemical and biological characteristics.

Table 1: Chemical Identifiers for (-)-Cubenol

Identifier	Value
CAS Number	21284-22-0[1][2]
IUPAC Name	(1S,4R,4aR,8aR)-4,7-dimethyl-1-propan-2-yl-2,3,4,5,6,8a-hexahydro-1H-naphthalen-4a-ol[1][3]
Synonyms	10 β H-Cadin-4-en-1-ol, (1S)-1,2,3,4,4a,5,6,8a α -Octahydro-4 β ,7-dimethyl-1-isopropyl-naphthalen-4a β -ol[2][4]
Molecular Formula	C ₁₅ H ₂₆ O[1][2]
Molecular Weight	222.37 g/mol [1][2]
InChI Key	COGPRPSWSKLTf-YJNKXOJESA-N[1]

Table 2: Physicochemical Properties of (-)-Cubenol

Property	Value	Source
Boiling Point	303.4 °C at 760 mmHg	[2]
Flash Point	128.3 °C	[2]
Density	0.952 g/cm ³	[2]
pKa	14.94 \pm 0.70 (Predicted)	[2]
logP (o/w)	4.970	[5]
Water Solubility	9.13 mg/L @ 25 °C (estimated)	[5]
Odor Profile	Spicy, herbal, green tea	[1][5]

Spectroscopic Data for Structural Elucidation

The definitive identification of (-)-cubenol relies on a combination of spectroscopic techniques, primarily Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS).

Table 3: Key Mass Spectrometry (MS) Data for (-)-Cubenol

m/z Value	Relative Intensity	Interpretation
119	Top Peak	Characteristic fragment
41 or 161	2nd Highest Peak	Dependent on specific spectrum
43 or 105	3rd Highest Peak	Dependent on specific spectrum

Source:[1]

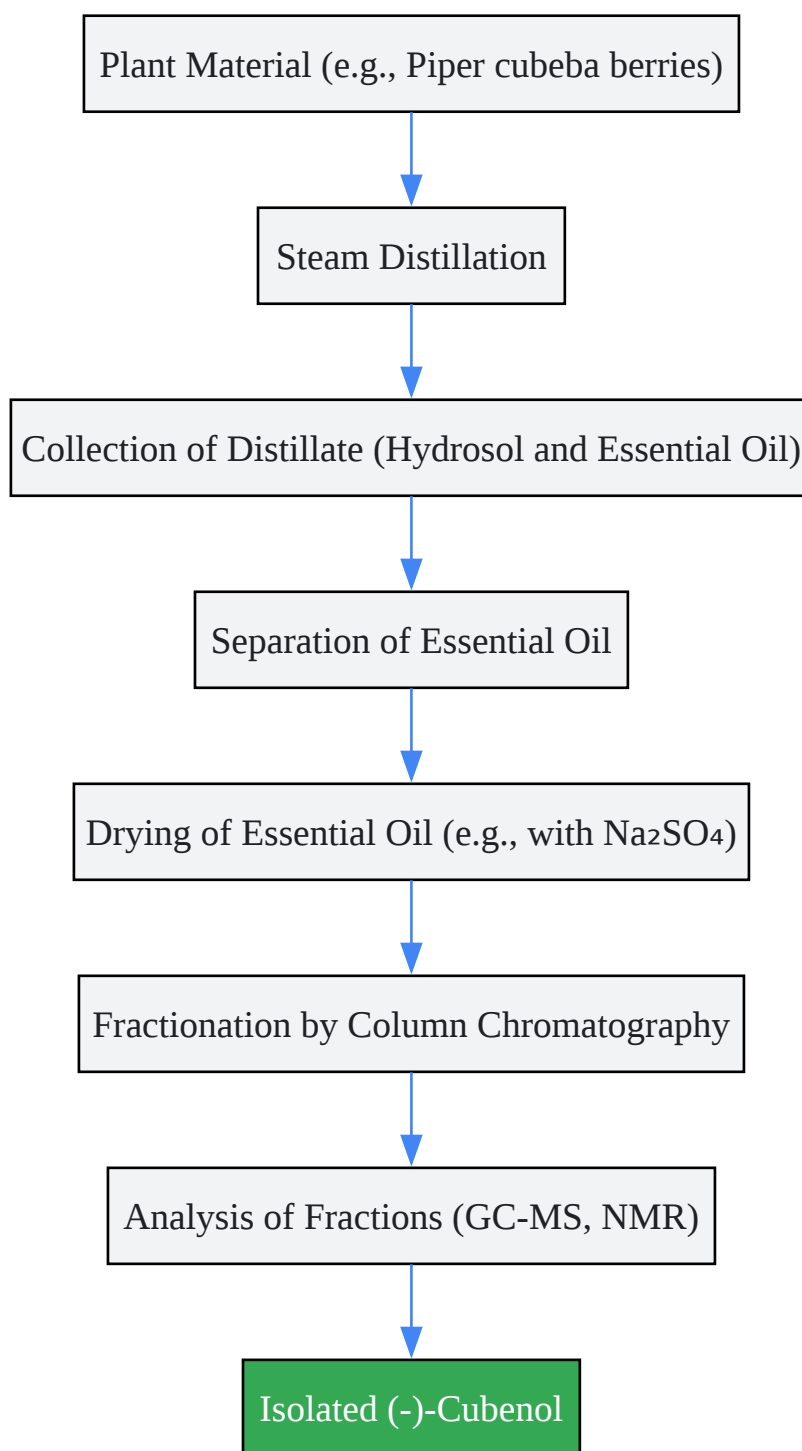
While specific ^1H and ^{13}C NMR chemical shift assignments for (-)-cubenol can vary slightly based on the solvent and instrument parameters, published data is available through various databases and literature.[6][7] Researchers are encouraged to consult these resources for detailed assignments.

Experimental Protocols

Isolation of (-)-Cubenol from Plant Material (General Protocol)

(-)-Cubenol is a constituent of the essential oils of various plants, such as Piper cubeba.[8] A common method for its isolation is steam distillation.

Experimental Workflow for Isolation



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Caption: General workflow for the isolation of (-)-**cubenol**.

Methodology:

- **Plant Material Preparation:** Fresh or dried plant material is coarsely ground to increase the surface area for efficient extraction.
- **Steam Distillation:** The ground plant material is placed in a distillation flask, and steam is passed through it. The steam volatilizes the essential oils, including (-)-**cubenol**.^{[9][10]}
- **Condensation and Collection:** The steam and essential oil vapor mixture is passed through a condenser, and the resulting liquid (hydrosol and essential oil) is collected in a receiving vessel.
- **Separation:** The essential oil, being immiscible with water, is separated from the aqueous layer (hydrosol) using a separatory funnel.
- **Drying:** The collected essential oil is dried over an anhydrous salt, such as sodium sulfate, to remove any residual water.
- **Fractionation (Optional):** If a pure sample of (-)-**cubenol** is required, the essential oil can be further purified by column chromatography over silica gel, eluting with a gradient of non-polar to polar solvents (e.g., hexane and ethyl acetate).
- **Analysis:** Fractions are analyzed by Gas Chromatography-Mass Spectrometry (GC-MS) and NMR to identify those containing (-)-**cubenol**.

Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for the separation and identification of volatile compounds like (-)-**cubenol** in essential oil mixtures.

Methodology:

- **Instrumentation:** A gas chromatograph coupled to a mass spectrometer.
- **Column:** A non-polar capillary column (e.g., DB-1 or HP-5MS) is typically used.
- **Carrier Gas:** Helium at a constant flow rate.

- **Oven Temperature Program:** A temperature gradient is employed to separate the components of the essential oil. A typical program might start at a low temperature (e.g., 60°C) and ramp up to a higher temperature (e.g., 240°C).
- **Injection:** A small volume of the diluted essential oil is injected into the GC.
- **Mass Spectrometry:** The mass spectrometer is operated in electron ionization (EI) mode. The resulting mass spectra are compared with spectral libraries (e.g., NIST) for compound identification. The retention index of the peak corresponding to (-)-**cubenol** can also be used for confirmation.

Total Synthesis of a Related Cadinane Sesquiterpenoid (Illustrative Example)

While a specific detailed protocol for the total synthesis of (-)-**cubenol** is not readily available in the public domain, the synthesis of related cadinane sesquiterpenes has been reported. These syntheses often involve complex multi-step sequences. For instance, a concise total synthesis of cadinane sesquiterpenes has been achieved from a common trans-decalin intermediate, which was prepared through an aldol-Henry reaction cascade and oxidation sequence.^{[5][8]} Such synthetic routes provide a framework for the potential total synthesis of (-)-**cubenol**.

Biological Activity and Signaling Pathways

(-)-**Cubenol** exhibits a range of biological activities, with its antimicrobial and acaricidal properties being the most notable.

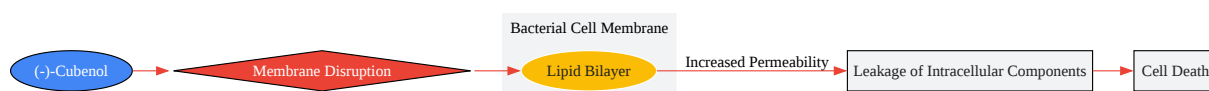
Table 4: Reported Biological Activities of (-)-**Cubenol**

Activity	Description	Source
Acaricidal	Possesses properties that are lethal to mites and ticks, suggesting potential as a natural pesticide.	[8]
Antimicrobial	Shows activity against various pathogenic microorganisms.	[8]
Antioxidant	Exhibits antioxidant properties.	[2]

Antimicrobial Activity

The antimicrobial activity of sesquiterpenoids like (-)-**cubenol** is often attributed to their ability to disrupt the cell membranes of microorganisms. The lipophilic nature of these compounds allows them to partition into the lipid bilayer of the cell membrane, leading to increased permeability, leakage of intracellular components, and ultimately, cell death.

Hypothesized Mechanism of Antimicrobial Action



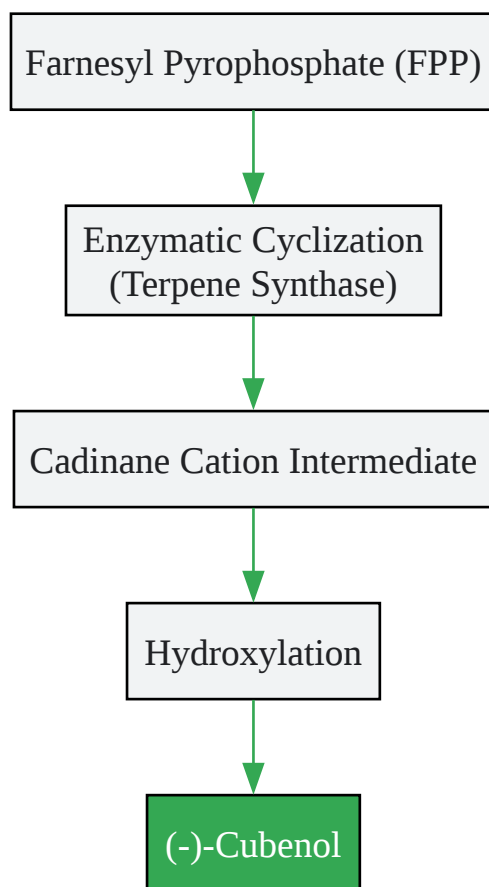
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Caption: Putative mechanism of antimicrobial action of (-)-**cubenol**.

Biosynthesis of (-)-Cubenol

The biosynthesis of (-)-**cubenol**, like other sesquiterpenoids, originates from farnesyl pyrophosphate (FPP).[11] The cyclization of FPP is catalyzed by a specific terpene synthase, leading to the formation of the characteristic cadinane skeleton.

Putative Biosynthetic Pathway of (-)-Cubenol



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Caption: Simplified biosynthetic pathway to (-)-**cubenol**.

The enzymatic cyclization of FPP is a complex process involving carbocationic intermediates and rearrangements, which ultimately dictate the stereochemistry of the final product.[12]

Applications

The unique properties of (-)-**cubenol** have led to its use in several industries:

- **Fragrance and Flavor:** Its spicy and woody aroma makes it a valuable ingredient in perfumes and as a flavoring agent.[8]
- **Pharmaceuticals:** Its antimicrobial and other biological activities make it a candidate for further investigation in drug discovery and development.[8]

- Agriculture: Its acaricidal properties suggest potential applications as a natural and environmentally friendly pesticide.[8]

Conclusion

(-)-**Cubenol** is a sesquiterpenoid of significant scientific and commercial interest. Its well-defined chemical identity, coupled with its diverse biological activities, presents numerous opportunities for further research and development. This technical guide has provided a foundational understanding of (-)-**cubenol**, from its identification and properties to its biological significance and potential applications. Future research should focus on elucidating the precise mechanisms of its biological activities, optimizing its synthesis, and exploring its full therapeutic and agricultural potential.

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